

PMMA-based elastomeric electrolytes for lithium metal batteries

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Lithium methacrylate

CAS No.: 13234-23-6

Cat. No.: S1909528

Get Quote

Application Notes: PMMA-Based Elastomeric Electrolytes

Introduction & Rationale

Lithium metal batteries (LMBs) are potential next-generation energy storage devices due to their high theoretical energy density. However, safety concerns related to the reactivity of lithium metal and performance issues like lithium dendrite growth hinder their practical application. Solid-state polymer electrolytes (SSPEs), particularly those based on PMMA, are a leading solution. Drawing inspiration from the dental industry's use of PMMA for dentures, researchers have developed **in situ polymerized PMMA-based elastomeric electrolytes** that offer excellent mechanical properties, seamless integration with electrodes, and high ionic conductivity, thereby addressing key challenges in LMB development [1].

Key Advantages and Material Properties

PMMA-based electrolytes offer a compelling set of properties for advanced batteries:

- **Excellent Electrochemical Stability:** A PMMA matrix provides a high upper electrochemical stability window (up to **5.14 V**), enabling compatibility with high-voltage cathodes [1].

- **Robust Mechanical Properties:** These electrolytes are **elastomeric**, capable of being stretched to over 480% of their original length without breaking. This flexibility accommodates electrode volume changes during cycling and helps resist lithium dendrite penetration [1].
- **Superior Interfacial Contact:** **In situ polymerization** ensures a seamless and robust adhesive interface between the electrolyte and the solid electrodes, minimizing resistance and facilitating stable cycling [1] [2].
- **High Ionic Conductivity:** Optimized "polymer-in-salt" structures with deep eutectic electrolytes (e.g., using Succinonitrile) achieve high ionic conductivity (e.g., **0.497 mS cm⁻¹** at 30°C) suitable for room-temperature operation [1] [3].

Experimental Protocols

Protocol 1: In Situ Preparation of a Crosslinked PMMA Gel Electrolyte

This protocol is adapted for cost-effectiveness and sustainability, using a low-viscosity precursor for easy processing [2].

- **Primary Application:** Sustainable lithium-ion and lithium metal batteries.
- **Objective:** To synthesize a crosslinked PMMA gel electrolyte inside a pre-assembled battery cell for optimal electrode-electrolyte contact.

Materials & Reagents

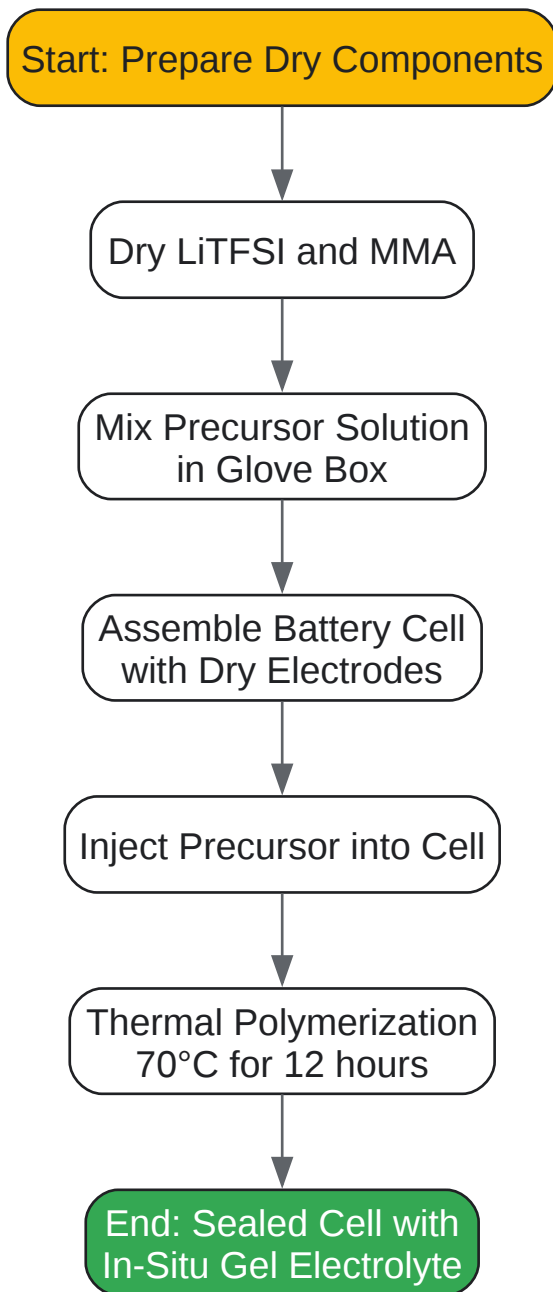
- **Monomer:** Methyl methacrylate (MMA, 99%)
- **Crosslinker:** Poly(ethylene glycol) dimethacrylate (PEGDMA, $M_n = 750$ g/mol)
- **Initiator:** Azobisisobutyronitrile (AIBN, 98%)
- **Lithium Salt:** Lithium bis(trifluoromethanesulfonyl)imide (LiTFSI)
- **Solvents/Plasticizers:** Ethylene Carbonate (EC), Propylene Carbonate (PC)
- **Additive (optional):** Vinylene carbonate (VC) for SEI formation
- **Equipment:** Glove box, vacuum oven, heating mantle or oven, standard battery cell assembly tools.

Procedure

- **Pre-drying:** Dry the LiTFSI salt at 120°C under vacuum for 48 hours. Store MMA with molecular sieves to remove moisture.
- **Precursor Solution Preparation:** Inside an argon-filled glove box, prepare a homogeneous mixture with the following composition [2]:

- **89 wt%** Liquid electrolyte (1M LiTFSI in EC:PC)
- **10 wt%** MMA monomer
- **1 wt%** PEGDMA crosslinker
- **0.1 wt%** AIBN initiator (relative to the total mass of the precursor)
- **Cell Assembly and Injection:** Assemble the battery cell (e.g., Li || NMC111) with dry electrodes and separator. Inject the low-viscosity precursor solution into the cell, ensuring it fully impregnates the electrodes and separator.
- **In Situ Polymerization:** Seal the cell and place it in an oven at **70°C for 12 hours** to thermally initiate the free-radical polymerization and crosslinking reaction, forming the solid gel electrolyte in place [1] [2].

The experimental workflow for this protocol is summarized in the following diagram:



[Click to download full resolution via product page](#)

Protocol 2: Denture-Inspired PMMA Solid Elastomeric Electrolyte

This protocol creates a free-standing, stretchable elastomeric membrane with a "polymer-in-salt" structure for high-performance LMBs [1].

- **Primary Application:** High-voltage, high-energy-density lithium metal batteries.

- **Objective:** To fabricate a solid-state elastomeric electrolyte membrane with high ionic conductivity and exceptional mechanical resilience.

Materials & Reagents

- **Monomer:** Methyl methacrylate (MMA)
- **Crosslinker:** Ethylene glycol dimethacrylate (EGDMA) or Poly(ethylene glycol) diacrylate (PEGDA)
- **Initiator:** AIBN
- **Deep Eutectic Electrolyte (DEE):** A mixture of Succinonitrile (SN) and LiTFSI.
- **Equipment:** Heated press, vacuum oven, membrane-casting equipment, Shore C durometer.

Procedure

- **DEE Formation:** Mix solid SN and LiTFSI powders in an optimized ratio to form a liquid deep eutectic electrolyte at room temperature [1].
- **Precursor Formulation:** Create a homogeneous precursor by blending the DEE and MMA in an optimized molar ratio of **2.16 : 1**. Precisely add **1% AIBN** and **0.5% PEGDA** as initiator and crosslinker, respectively [1].
- **Membrane Casting and Curing:** Pour the homogeneous mixture into a mold. For a free-standing membrane, polymerize at **70°C for 12 hours** under a heated press to form the elastomeric membrane (e.g., designated PM2S3) [1].
- **Characterization:** The resulting membrane can be characterized for its elastomeric properties (e.g., >480% stretchability, Shore C hardness of 47) and high ionic conductivity [1].

Summary of Electrolyte Compositions & Performance

The table below compares quantitative data for different PMMA-based electrolyte formulations from recent research.

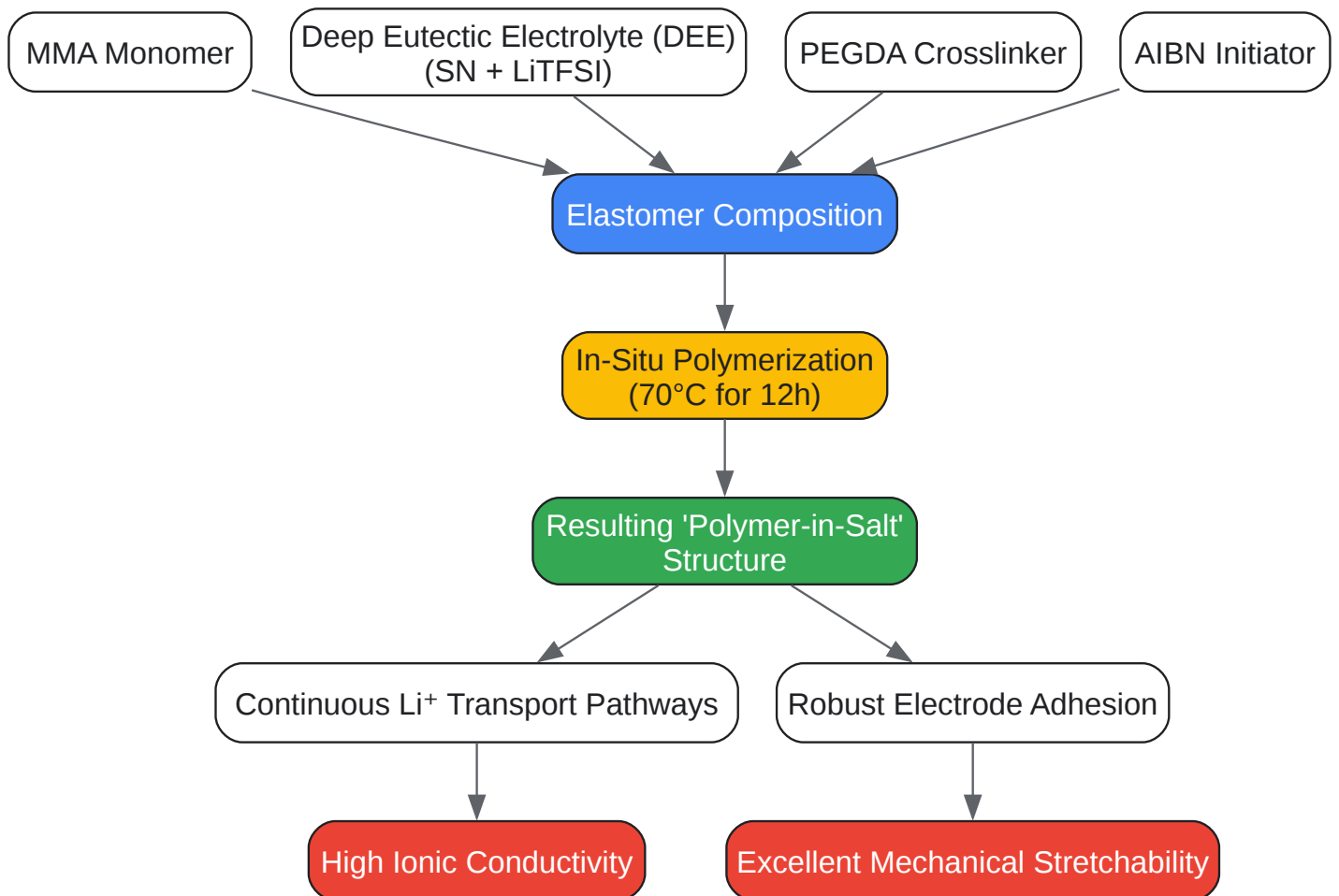
Table 1: Composition and Key Properties of PMMA-Based Electrolytes

Electrolyte Designation	Polymer Matrix & Crosslinker	Lithium Salt & Plasticizer/Additive	Key Ionic Conductivity	Electrochemical Stability Window	Key Mechanical Property
-------------------------	------------------------------	-------------------------------------	------------------------	----------------------------------	-------------------------

| **PMMA Gel [2]** | 10 wt% MMA, 1 wt% PEGDMA | 1M LiTFSI in EC:PC (89 wt% liquid fraction) | ~1.0 mS/cm at 20°C | ~4.5 V vs. Li/Li⁺ | Gel formation, good electrode adhesion | | **PM2S3 Elastomer [1]** |

PMMA, 0.5 wt% PEGDA | SN-LiTFSI Deep Eutectic Electrolyte (DEE:MMA = 2.16:1 mol.) | 0.497 mS/cm at 30°C | Up to 5.14 V | Stretchable to 480%, Shore C 47 | **MP46 Membrane [3]** | Polymer Matrix (MG30) | LiTFSI, Succinonitrile (10:4:6 weight ratio) | Data not fully specified | 5.1 V | Hierarchical structure for mechanical integrity |

The relationship between the composition and the structure of the high-performance "polymer-in-salt" elastomer can be visualized as follows:



[Click to download full resolution via product page](#)

Critical Experimental Considerations

- **Moisture Control:** All procedures must be conducted in a moisture-free environment (e.g., an argon-filled glove box), as lithium salts like LiTFSI are highly hygroscopic and moisture degrades battery performance [2].
- **Optimized Molar Ratios:** The performance of the "polymer-in-salt" electrolyte is highly sensitive to the DEE-to-monomer ratio. The reported optimal molar ratio of **2.16:1** is critical for achieving high ionic conductivity [1].
- **Characterization for Structure-Property Correlation:** Employ techniques like **electron microscopy, small-angle X-ray scattering (SAXS), and Raman spectroscopy** to elucidate the multi-level ion transport pathways and correlate the electrolyte's microstructure with its electrochemical performance [1] [3].

Conclusion

PMMA-based elastomeric electrolytes, particularly those fabricated via in situ polymerization, present a mature and highly promising path toward commercializing safer and more energy-dense lithium metal batteries. The protocols outlined here provide a foundation for researchers to develop and optimize these critical battery components.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Advancing lithium metal batteries with in situ polymerized ... [pmc.ncbi.nlm.nih.gov]
2. In situ crosslinked PMMA gel electrolyte from a low ... [sciencedirect.com]
3. Hierarchical ionic networks in polymer electrolyte boost ... [sciopen.com]

To cite this document: Smolecule. [PMMA-based elastomeric electrolytes for lithium metal batteries]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b1909528#pmma-based-elastomeric-electrolytes-for-lithium-metal-batteries>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com